

# Personal protective equipment for handling GSK2643943A

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## Compound of Interest

Compound Name: GSK2643943A

Cat. No.: B2562668

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## Essential Safety and Handling Guide for GSK2643943A

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This document provides crucial safety and logistical information for handling the investigational deubiquitylating enzyme (DUB) inhibitor, **GSK2643943A**. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment. Given that a comprehensive Safety Data Sheet (SDS) is not publicly available, a conservative approach to handling, based on best practices for potent research compounds, is strongly advised.

## Quantitative Data Summary

Due to the limited availability of public data for **GSK2643943A**, this table summarizes the known information. Researchers should handle this compound with the assumption that it is potent and potentially hazardous.

Property	Value	Source
Chemical Name	GSK2643943A	N/A
CAS Number	2449301-27-1	[1][2][3]
Molecular Formula	C <sub>17</sub> H <sub>12</sub> FN <sub>3</sub>	[1]
Molecular Weight	277.30 g/mol	[4]
Appearance	Solid (assumed)	N/A
Solubility	Soluble in DMSO (55 mg/mL)	[4]
Storage Temperature	-20°C	[1][3]
Biological Activity	Inhibitor of deubiquitylating enzyme (DUB) USP20 with an IC <sub>50</sub> of 160 nM.[1][2][4][5][6][7]	
Purity	>98%	[2]

Note: Physical properties such as melting point, boiling point, and specific toxicological data (e.g., LD<sub>50</sub>) are not readily available in the public domain. Treat the substance as a potential irritant and toxicant.

## Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to minimize exposure risk. The following table outlines the required equipment.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with nitrile gloves.	To provide a robust barrier against skin contact. The outer glove can be removed and replaced immediately in case of a splash.
Eye and Face Protection	Safety glasses with side shields or tightly sealed safety goggles. A face shield should be worn when there is a splash hazard.	To protect the eyes from splashes and aerosols.
Body Protection	A disposable, long-sleeved, solid-front, back-closing laboratory coat. An additional chemically resistant apron is recommended for handling larger quantities or when there is a significant splash risk.	To protect the skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling the solid compound outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of airborne particles.	To prevent respiratory exposure to the powdered compound.
Foot Protection	Closed-toe shoes and disposable shoe covers.	To prevent contamination of personal footwear and the tracking of contaminants outside the laboratory.

## Operational and Disposal Plans

A systematic workflow is critical for safely handling **GSK2643943A**.

## Engineering Controls

- Primary Engineering Control: All handling of **GSK2643943A**, including weighing, reconstituting, and aliquoting, must be performed in a certified chemical fume hood or a Class II Biological Safety Cabinet.
- Secondary Engineering Control: The laboratory should be equipped with readily accessible eyewash stations and safety showers.

## Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within the fume hood by lining it with absorbent, plastic-backed pads.
- Weighing: If handling the solid form, carefully weigh the required amount in the fume hood. Use anti-static weigh paper or a dedicated weighing vessel.
- Reconstitution: To prepare a stock solution, add the solvent (e.g., DMSO) to the vial containing the solid compound slowly and carefully to avoid splashing. Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Post-Handling: After handling, wipe down the work surface in the fume hood with an appropriate deactivating solution (if known) or 70% ethanol, followed by a neutral detergent. Dispose of all contaminated disposable materials as hazardous chemical waste.
- Doffing PPE: Remove PPE in the correct order to prevent cross-contamination. Shoe covers and the outer pair of gloves should be removed first, followed by the lab coat, face shield/goggles, and inner gloves. Wash hands thoroughly with soap and water immediately after removing all PPE.

## Disposal Plan

- Solid Waste: All disposable materials contaminated with **GSK2643943A**, including gloves, lab coats, absorbent pads, and weighing paper, must be collected in a dedicated, clearly labeled hazardous waste container.

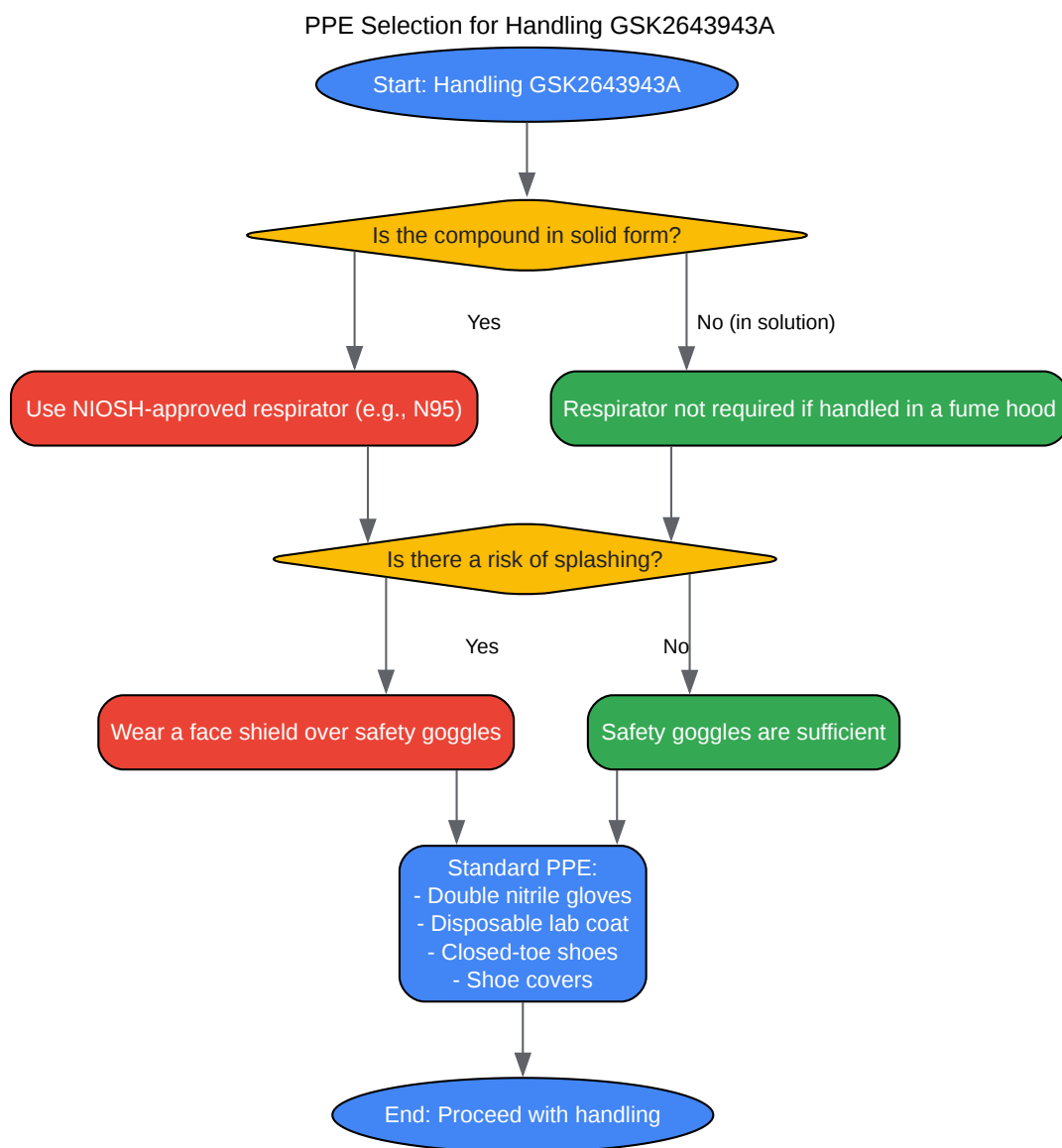
- **Liquid Waste:** Unused solutions of **GSK2643943A** and contaminated solvents should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- **Sharps:** Any sharps, such as needles or pipette tips, used to handle **GSK2643943A** solutions must be disposed of in a designated sharps container for hazardous waste.
- **Final Disposal:** All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.

## Experimental Protocols

### Emergency Procedures: Chemical Spill

- **Immediate Area Evacuation:** Alert personnel in the immediate vicinity and evacuate the area of the spill.
- **Restrict Access:** Cordon off the affected area to prevent unauthorized entry.
- **Don Appropriate PPE:** Before re-entering the area to clean the spill, don the full PPE as described in Section 2, including respiratory protection.
- **Containment and Cleanup:**
  - For solid spills: Gently cover the spill with absorbent pads dampened with water to avoid raising dust.
  - For liquid spills: Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or a commercial chemical spill pillow).
- **Decontamination:** Working from the outside of the spill inward, carefully collect the absorbed material and any contaminated debris into a hazardous waste container. Clean the spill area with a detergent solution, followed by 70% ethanol.
- **Waste Disposal:** Dispose of all cleanup materials as hazardous chemical waste.
- **Reporting:** Report the incident to the laboratory supervisor and the institutional environmental health and safety office.

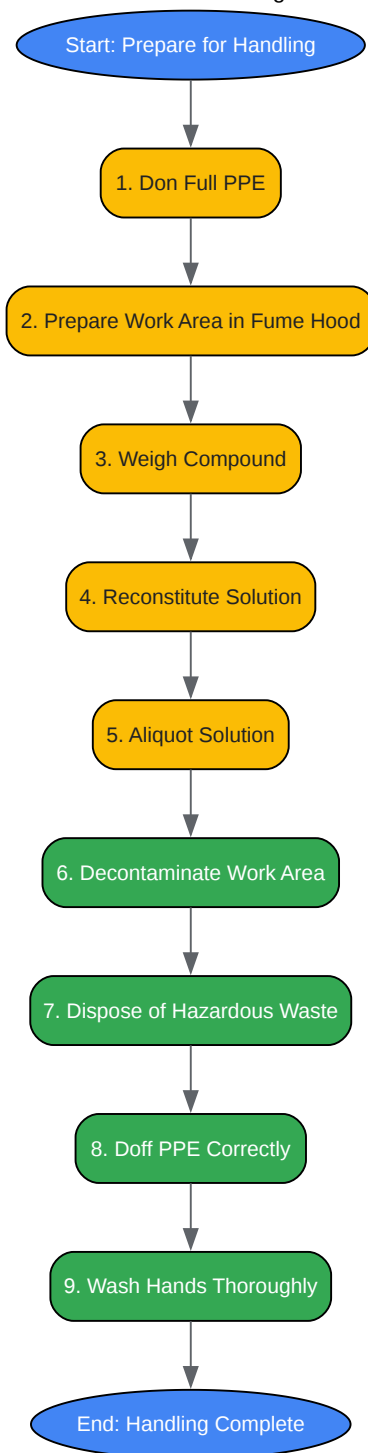
## Visualizations



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Caption: Logical workflow for selecting appropriate PPE when handling **GSK2643943A**.

Operational Workflow for Handling GSK2643943A



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Caption: Step-by-step operational workflow for safely handling **GSK2643943A**.

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